

Technical Guide: 4,6-Dimethylpyrimidin-2-ol Hydrochloride[1][2]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4,6-Dimethylpyrimidin-2-ol
hydrochloride

CAS No.: 34289-60-6

Cat. No.: B141718

[Get Quote](#)

Abstract

This technical guide provides an exhaustive analysis of **4,6-Dimethylpyrimidin-2-ol hydrochloride** (CAS: 34289-60-6), a critical heterocyclic scaffold in medicinal chemistry.[1][2] It details the compound's structural dynamics, specifically its keto-enol tautomerism, which dictates its reactivity profile.[1] The guide covers optimized synthetic protocols, downstream functionalization strategies (notably chlorination via POCl₃), and its pivotal role as an intermediate in the development of FGFR4 inhibitors and agrochemicals.

Chemical Identity & Structural Dynamics[1][2]

4,6-Dimethylpyrimidin-2-ol hydrochloride exists in a dynamic equilibrium that fundamentally influences its chemical behavior.[1][2] While often referred to as a "pyrimidinol," the compound predominantly adopts the 2-pyrimidone (keto) tautomer in the solid state and in polar solvents. This structural duality is not merely academic; it dictates the choice of reagents for functionalization.[1][2]

Physicochemical Properties Table[1][2]

Property	Data	Note
IUPAC Name	4,6-Dimethyl-1H-pyrimidin-2-one hydrochloride	Preferred tautomer name
CAS Number	34289-60-6	Hydrochloride salt
Free Base CAS	108-79-2	2-Hydroxy-4,6-dimethylpyrimidine
Molecular Formula	C ₆ H ₈ N ₂ O[1][2][3][4][5] · HCl	
Molecular Weight	160.60 g/mol	Salt form
Appearance	White to light yellow crystalline powder	Hygroscopic
Melting Point	281 °C (dec.)[1][2]	High thermal stability
Solubility	Soluble in water, methanol, ethanol	Insoluble in non-polar organics
pKa (est.)	~3.5 (protonated), ~9.5 (deprotonation)	Amphoteric nature

Tautomeric Equilibrium & Reactivity

The reactivity of the core scaffold is governed by the equilibrium between the lactim (enol) and lactam (keto) forms.

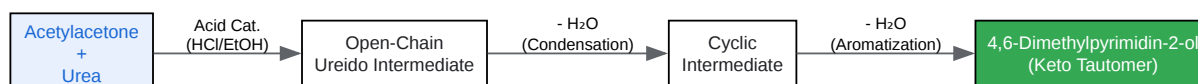
- Keto Form (Major): Favored in neutral conditions; susceptible to N-alkylation.[1][2]
- Enol Form (Minor): Trapped using "hard" electrophiles or specific conditions (e.g., O-alkylation with silver salts).[1][2]
- Aromaticity: The hydrochloride salt stabilizes the aromatic system, often making the salt form easier to handle and purify than the free base.

Synthetic Routes & Optimization

The synthesis of 4,6-dimethylpyrimidin-2-ol is a classic example of a cyclocondensation reaction between a 1,3-dicarbonyl compound and a urea derivative.[1] The industrial standard utilizes acetylacetone and urea.[1][2]

Mechanism of Formation

The reaction proceeds via a nucleophilic attack of urea nitrogens on the carbonyl carbons of acetylacetone, followed by dehydration and aromatization.



[Click to download full resolution via product page](#)

Figure 1: Step-wise cyclocondensation mechanism for the synthesis of the pyrimidine core.[1][2][4]

Experimental Protocol: Laboratory Scale Synthesis

Objective: Synthesis of **4,6-Dimethylpyrimidin-2-ol Hydrochloride** (100 mmol scale).

Reagents:

- Acetylacetone (10.0 g, 100 mmol)
- Urea (6.6 g, 110 mmol)
- Ethanol (Absolute, 50 mL)
- Conc. HCl (12 M, 10 mL)

Procedure:

- Dissolution: In a 250 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve urea (6.6 g) in ethanol (30 mL).
- Addition: Add acetylacetone (10.0 g) slowly to the stirring solution.

- Catalysis: Add concentrated HCl (10 mL) dropwise. Caution: Exothermic.[1][2]
- Reflux: Heat the mixture to reflux (approx. 80°C) for 4–6 hours. Monitoring by TLC (10% MeOH in DCM) should show the disappearance of acetylacetone.[1][2]
- Crystallization: Cool the reaction mixture to room temperature, then chill in an ice bath (0–5°C) for 1 hour. The hydrochloride salt will precipitate as white crystals.[1][2]
- Filtration: Filter the solid under vacuum. Wash the cake with cold ethanol (2 x 10 mL) and diethyl ether (20 mL) to remove unreacted starting materials.
- Drying: Dry the product in a vacuum oven at 50°C for 4 hours.
 - Typical Yield: 85–92%[1][2]
 - Purity Check: ^1H NMR (D_2O) should show a singlet at ~2.4 ppm (6H, $2\times\text{CH}_3$) and a singlet at ~6.5 ppm (1H, CH).[1][2]

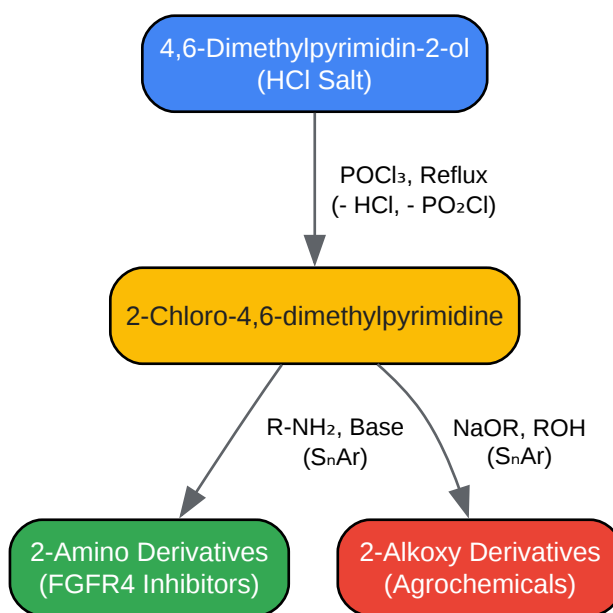
Reactivity Profile & Functionalization[2]

The utility of 4,6-dimethylpyrimidin-2-ol HCl lies in its conversion to electrophilic intermediates, primarily 2-chloro-4,6-dimethylpyrimidine.[1][2] This transformation is the gateway to diverse pharmaceutical libraries.[1][2]

Chlorination: The Key Gateway

Direct displacement of the hydroxyl (keto) group with a chlorine atom transforms the molecule into a potent electrophile.

Reagents: Phosphorus oxychloride (POCl_3) is the standard reagent.[1][2][6][7] Critical Insight: The reaction requires a base (e.g., N,N-dimethylaniline or pyridine) to scavenge the HCl byproduct and catalyze the formation of the dichlorophosphate intermediate.



[Click to download full resolution via product page](#)

Figure 2: Divergent synthesis pathways from the parent scaffold.[1][2]

Protocol: Chlorination with POCl₃

Safety Note: POCl₃ is highly corrosive and water-reactive.[1][2] Perform in a fume hood.

- Setup: Mix 4,6-dimethylpyrimidin-2-ol HCl (1 eq) with POCl₃ (3–5 eq).
- Catalyst: Add N,N-dimethylaniline (0.5 eq) cautiously.
- Reaction: Reflux at 100–110°C for 2–3 hours. The suspension will clear as the reaction proceeds.
- Quench: Distill off excess POCl₃ under reduced pressure. Pour the viscous residue onto crushed ice very slowly (exothermic hydrolysis).
- Extraction: Neutralize with aqueous Na₂CO₃ and extract with dichloromethane.

Pharmaceutical & Industrial Applications[1][2][8][9][10][11]

FGFR4 Inhibitors

Recent drug discovery campaigns have utilized the 4,6-dimethylpyrimidine scaffold to design selective Fibroblast Growth Factor Receptor 4 (FGFR4) inhibitors.[1][2] The 2-position is derivatized with complex amines to target the ATP-binding pocket of the kinase, treating hepatocellular carcinoma (HCC).[1]

- Mechanism:[1][2][4][8][9][10][11] The pyrimidine ring acts as a hinge binder, mimicking the adenine of ATP.

Agrochemicals

The scaffold is a precursor for Pyrimethanil metabolites and other anilinopyrimidine fungicides.[1][2] The 4,6-dimethyl substitution pattern provides steric protection, enhancing metabolic stability in plants.

Analytical Characterization

To validate the integrity of the hydrochloride salt, the following spectral signatures are diagnostic:

- ^1H NMR (D_2O , 400 MHz):
 - δ 2.45 ppm (s, 6H): Methyl groups at C4 and C6.[1][2]
 - δ 6.60 ppm (s, 1H): Aromatic proton at C5.[1][2]
 - Note: The NH proton is exchangeable and typically not observed in D_2O . [1][2]
- ^{13}C NMR (D_2O):
 - Distinct signals for methyl carbons (~20 ppm), C5 (~110 ppm), C4/C6 (~165 ppm), and the carbonyl/C2 (~155-160 ppm).[1]
- Mass Spectrometry (ESI+):
 - $[\text{M}+\text{H}]^+ = 125.07$ m/z (corresponding to the free base cation).[1][2]

Stability & Safety (MSDS Summary)

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).^{[1][2]}
- Handling: The hydrochloride salt is hygroscopic.^{[1][2]} Store in a desiccator or tightly sealed container under inert gas (Nitrogen/Argon) for long-term stability.
- Incompatibility: Avoid strong oxidizing agents and strong bases (which liberate the free base).^{[1][2]}

References

- PubChem. (2025).^{[1][2]} 4,6-Dimethyl-2(1H)-pyrimidinone hydrochloride.^{[1][2]} National Library of Medicine.^{[1][2]} [\[Link\]](#)^{[1][2]}
- Yengoyan, A. P., et al. (2020).^{[1][2][4]} Synthesis of 4,6-Dimethylpyrimidine 2-Thiosubstituted Derivatives. Letters in Organic Chemistry. [\[Link\]](#)
- Li, Y., et al. (2022).^{[1][2][5]} 6-Amino-2,4,5-trimethylpyridin-3-ol and 2-amino-4,6-dimethylpyrimidin-5-ol derivatives as selective FGFR4 inhibitors. Journal of Enzyme Inhibition and Medicinal Chemistry. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 4,6-Dimethyl-2(1H)-pyrimidinone hydrochloride | C₆H₉ClN₂O | CID 12343166 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. 2-Hydroxy-4,6-dimethylpyrimidine | C₆H₈N₂O | CID 9508 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 3. 4,6-Dimethyl-2-pyrimidone (CAS 108-79-2) - Chemical & Physical Properties by Cheméo [\[cheméo.com\]](https://cheméo.com)
- 4. researchgate.net [\[researchgate.net\]](https://researchgate.net)

- 5. 6-Amino-2,4,5-trimethylpyridin-3-ol and 2-amino-4,6-dimethylpyrimidin-5-ol derivatives as selective fibroblast growth factor receptor 4 inhibitors: design, synthesis, molecular docking, and anti-hepatocellular carcinoma efficacy evaluation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. mdpi.com [mdpi.com]
- 7. EP0747364A2 - Process for the preparation of 2,4,6-trichloropyrimidine - Google Patents [patents.google.com]
- 8. researchgate.net [researchgate.net]
- 9. WO1995007265A1 - Improved process for preparing 2-amino-4,6-dichloropyrimidine - Google Patents [patents.google.com]
- 10. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 11. Tautomerism characteristics of 4-pyrimidone_Chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [Technical Guide: 4,6-Dimethylpyrimidin-2-ol Hydrochloride[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b141718/docs#technical-guide-4-6-dimethylpyrimidin-2-ol-hydrochloride-1-2>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)